

# How to improve the extraction yield of ginsenosides from raw ginseng

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Gymnoside I*

Cat. No.: *B12374225*

[Get Quote](#)

## Technical Support Center: Ginsenoside Extraction from Raw Ginseng

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals to enhance the extraction yield of ginsenosides from raw ginseng.

### Frequently Asked Questions (FAQs)

Q1: What are the most critical factors influencing the yield of ginsenosides during extraction?

A1: The extraction of ginsenosides is a multi-faceted process where yield is significantly influenced by several key parameters. The choice of solvent and its concentration is paramount; for instance, 70% ethanol is often cited as a highly effective solvent.<sup>[1][2]</sup> Extraction temperature and duration are also critical, with optimal conditions typically around 80°C for 6 hours when using heat reflux methods.<sup>[1][2]</sup> The physical state of the raw material plays a role as well; powdered ginseng root generally provides a higher yield due to the increased surface area available for solvent interaction.<sup>[1][2]</sup> Furthermore, the specific extraction technology employed, ranging from conventional to advanced methods, will have a substantial impact on the overall yield.<sup>[3][4]</sup>

Q2: I'm using a conventional extraction method and my yields are low. What can I do to improve them?

A2: Low yields in conventional methods like heat reflux or Soxhlet extraction can often be improved by optimizing several factors.[3]

- **Solvent Choice:** Ensure you are using an appropriate solvent. While 100% methanol can be efficient, a 70% ethanol solution often provides a good balance of polarity for extracting a broad range of ginsenosides.[1][3]
- **Temperature and Time:** These parameters are critical. For heat reflux, an extraction temperature of 80°C for a duration of 6 hours has been shown to be effective.[1][2] Be aware that prolonged exposure to high temperatures can lead to the degradation of some ginsenosides.[3][5]
- **Material Preparation:** Grinding the raw ginseng into a powder increases the surface area for extraction, which can significantly improve yields.[1][2]
- **Agitation:** Gentle agitation during extraction can enhance solvent penetration and improve the mass transfer of ginsenosides from the plant material into the solvent.[6]

Q3: Are there more advanced extraction techniques that can offer higher yields in a shorter time?

A3: Yes, several modern extraction techniques have been developed that can significantly reduce extraction time and solvent consumption while increasing the yield of ginsenosides.[4][7] These include:

- **Ultrasound-Assisted Extraction (UAE):** This method uses ultrasonic waves to disrupt the plant cell walls, facilitating the release of ginsenosides. It is generally faster than conventional methods.[8]
- **Microwave-Assisted Extraction (MAE):** MAE utilizes microwave energy to heat the solvent and plant material, leading to a rapid extraction process. A 15-minute MAE can yield better results than a 10-hour conventional extraction.[9]
- **Enzyme-Assisted Extraction (EAE):** This technique employs enzymes to break down the plant cell wall, allowing for a more efficient release of ginsenosides, often under milder temperature conditions.[10][11]

- Pressurized Liquid Extraction (PLE) / Accelerated Solvent Extraction (ASE): PLE uses solvents at elevated temperatures and pressures, which enhances their extraction efficiency and reduces extraction time.[12]
- Supercritical Fluid Extraction (SFE): SFE utilizes supercritical fluids, most commonly CO<sub>2</sub>, as the extraction solvent. While supercritical CO<sub>2</sub> is non-polar, the addition of polar modifiers like ethanol is necessary to effectively extract ginsenosides.[13][14]
- High Hydrostatic Pressure (HHP) Extraction: HHP involves subjecting the sample to high pressure, which can enhance the extraction of bioactive compounds.[10]

Q4: How does pH affect ginsenoside stability and extraction?

A4: The pH of the extraction medium can significantly impact the stability and composition of ginsenosides. Acidic conditions (e.g., pH 2-4) can lead to the degradation of major ginsenosides like Rg1 and Rb1.[15] Conversely, some minor, more potent ginsenosides like Rg3 can be formed through the conversion of major ginsenosides under acidic and heated conditions.[15][16] For general extraction aiming to preserve the natural profile of ginsenosides, maintaining a pH closer to neutral (around pH 6) is advisable for better stability of the primary ginsenosides.[15]

Q5: Can enzymatic treatment really improve the extraction yield?

A5: Yes, enzyme-assisted extraction (EAE) is a proven method to enhance the yield of ginsenosides.[10] Enzymes such as cellulases, pectinases, and amylases work by hydrolyzing the structural components of the plant cell wall, primarily cellulose and pectin. This enzymatic degradation of the cell wall facilitates the release of intracellular contents, including ginsenosides, into the extraction solvent.[10][11] This method is often considered a "green" technology as it can be performed under milder conditions of temperature and pH, which helps in preserving the integrity of the thermolabile ginsenosides.[10] The use of enzymes like Viscozyme L and Ultraflo L has shown to significantly increase the total ginsenoside content in the final extract.[11][17]

## Troubleshooting Guides

Issue 1: Low total ginsenoside yield with Ultrasound-Assisted Extraction (UAE).

Potential Cause	Troubleshooting Step
Inadequate Sonication Time	The extraction yield generally increases with sonication time up to a certain point (e.g., 45 minutes), after which it may plateau. Ensure the sonication period is optimized; for many applications, around 2 hours is sufficient to achieve maximum yield. <a href="#">[8]</a>
Incorrect Solvent	The choice of solvent is crucial. While various solvents can be used, 50-70% ethanol or methanol solutions are often effective for UAE of ginsenosides. <a href="#">[18]</a> <a href="#">[19]</a>
Suboptimal Temperature	While UAE can be performed at lower temperatures, a moderately elevated temperature can improve extraction efficiency. However, excessively high temperatures may degrade certain ginsenosides. <a href="#">[3]</a>
Insufficient Ultrasonic Power	The power of the ultrasonic device affects the efficiency of cell wall disruption. Ensure the ultrasonic probe or bath is functioning correctly and set to an appropriate power level.

Issue 2: Inconsistent results between extraction batches.

Potential Cause	Troubleshooting Step
Variability in Raw Material	The ginsenoside content can vary depending on the age, part of the plant used (main root, lateral root, fine root), and harvesting time of the ginseng.[20] Ensure you are using a homogenized batch of raw material for consistent results.
Inconsistent Particle Size	A uniform, small particle size (powder) is essential for reproducible extractions. Inconsistent grinding can lead to variations in the surface area exposed to the solvent.[1][2]
Fluctuations in Extraction Parameters	Precisely control all extraction parameters, including temperature, time, solvent-to-solid ratio, and agitation speed, for each batch.
Degradation During Storage	Ginsenosides can degrade over time, especially if the extract is not stored properly.[3] Store extracts in a cool, dark place, and consider lyophilization for long-term storage.[6]

## Data Presentation: Comparison of Extraction Methods

Table 1: Comparison of Yields from Different Ginsenoside Extraction Methods.

Extraction Method	Solvent	Temperature (°C)	Time	Total Ginsenoside Yield (mg/g)	Reference
Heat Reflux	70% Ethanol	80	6 h	Not specified, but optimized	<a href="#">[1]</a>
Ultrasound-Assisted (UAE)	Water-saturated n-butanol	Variable	Not specified	7.2	<a href="#">[21]</a>
Pressurized Hot Water	Water	110	Not specified	11.2	<a href="#">[21]</a>
Microwave-Assisted (MAE)	70% Water-Ethanol	Not specified	15 min	Higher than conventional	<a href="#">[9]</a>
Enzyme-Assisted (EAE)	Water/70% Ethanol	55	82 min	25.1 (for Rb1)	<a href="#">[11]</a>
Ultrahigh Pressure (UPE)	Not specified	Not specified	2 min	Higher than other methods	<a href="#">[22]</a>

Note: Yields can vary significantly based on the specific ginsenosides being quantified and the source of the ginseng.

## Experimental Protocols

### Protocol 1: Enzyme-Assisted Extraction (EAE) of Ginsenosides

This protocol is based on the methodology for enhancing ginsenoside Rb1 extraction using Viscozyme L.[\[11\]](#)

- Preparation of Ginseng Material: Grind dried Panax notoginseng roots into a fine powder.
- Dispersion: Disperse 3 g of the ground ginseng powder in 30 mL of distilled water.

- pH Adjustment: Adjust the pH of the enzyme solution to 4.3 using HCl or NaOH.
- Enzyme Addition: Add the enzyme preparation (e.g., Viscozyme L) to the mixture.
- Solvent Addition: Add 70 mL of 70% ethanol to the mixture.
- Incubation and Extraction: Perform the extraction for 82 minutes at 55°C with agitation.
- Separation: After extraction, centrifuge the solution to separate the solid residue.
- Filtration: Filter the supernatant to remove any remaining fine particles.
- Solvent Removal: Evaporate the solvent from the filtrate using a vacuum rotary evaporator to obtain the crude ginsenoside extract.
- Analysis: Dissolve the dried extract in a suitable solvent (e.g., methanol) for subsequent analysis by HPLC.

#### Protocol 2: Ultrasound-Assisted Extraction (UAE) of Ginsenosides

This protocol provides a general guideline for UAE based on common practices.[\[8\]](#)[\[18\]](#)

- Sample Preparation: Weigh 200 mg of powdered ginseng sample into a 50 mL conical polypropylene centrifuge tube.
- Solvent Addition: Add 15 mL of the extraction solvent (e.g., 70% methanol) to the tube.
- Sonication: Place the tube in an ultrasonic bath or use a probe sonicator. Perform sonication for a total of 2 hours. If using a probe, ensure it does not directly touch the sides or bottom of the tube. Monitor the temperature to prevent excessive heating.
- Centrifugation: After sonication, centrifuge the sample to pellet the solid material.
- Collection of Supernatant: Carefully collect the supernatant containing the extracted ginsenosides.
- Repeat Extraction (Optional but Recommended): For exhaustive extraction, the pellet can be re-suspended in fresh solvent and the sonication process repeated 1-2 more times.

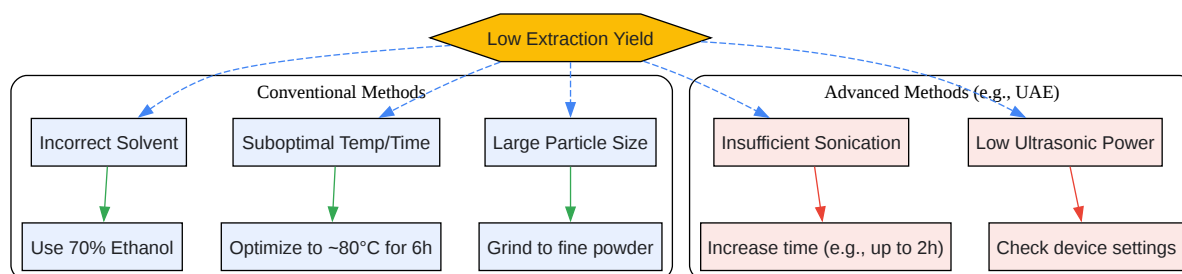
- Pooling and Filtration: Pool the supernatants from all extractions and filter through a 0.2  $\mu\text{m}$  filter.
- Analysis: The filtered extract is now ready for injection into an HPLC system for quantification of ginsenosides.

## Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for Enzyme-Assisted Extraction (EAE) of ginsenosides.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).



## References

- 1. [khu.elsevierpure.com](http://khu.elsevierpure.com) [[khu.elsevierpure.com](http://khu.elsevierpure.com)]
- 2. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 3. Isolation and analysis of ginseng: advances and challenges - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 4. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 5. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 6. [pubs.acs.org](http://pubs.acs.org) [[pubs.acs.org](http://pubs.acs.org)]
- 7. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 8. [ira.lib.polyu.edu.hk](http://ira.lib.polyu.edu.hk) [[ira.lib.polyu.edu.hk](http://ira.lib.polyu.edu.hk)]
- 9. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 10. Preparation of Ginseng Extract with Enhanced Levels of Ginsenosides Rg1 and Rb1 Using High Hydrostatic Pressure and Polysaccharide Hydrolases - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 11. [tandfonline.com](http://tandfonline.com) [[tandfonline.com](http://tandfonline.com)]
- 12. Optimization of Accelerated Solvent Extraction of Ginsenosides from Cultivated Wild Ginseng Using Response Surface Methodology - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 13. Supercritical CO<sub>2</sub> Extraction and Identification of Ginsenosides in Russian and North Korean Ginseng by HPLC with Tandem Mass Spectrometry - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 14. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 15. Changes in ginsenoside patterns of red ginseng extracts according to manufacturing and storage conditions - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 16. Variations in Ginsenosides of Raw Ginseng According to Heating Temperature and Time - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 17. [pure.korea.ac.kr](http://pure.korea.ac.kr) [[pure.korea.ac.kr](http://pure.korea.ac.kr)]
- 18. Simultaneous determination of 30 ginsenosides in Panax ginseng preparations using ultra performance liquid chromatography - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 19. Effects of Different Extraction Methods in Pharmacopoeia on the Content and Structure Transformation of Ginsenosides - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 20. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 21. [engineering.purdue.edu](http://engineering.purdue.edu) [[engineering.purdue.edu](http://engineering.purdue.edu)]

- 22. Ginsenoside extraction from *Panax quinquefolium* L. (American ginseng) root by using ultrahigh pressure - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [How to improve the extraction yield of ginsenosides from raw ginseng]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12374225#how-to-improve-the-extraction-yield-of-ginsenosides-from-raw-ginseng]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)